

# Essential Safety and Handling Guide for Fosigotifator (ABBV-CLS-7262)

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## Compound of Interest

Compound Name: Fosigotifator

Cat. No.: B12388650

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling and disposal of **Fosigotifator**, an investigational small-molecule drug. While **Fosigotifator** is classified as not a hazardous substance or mixture, adherence to standard laboratory safety protocols is crucial to ensure a safe working environment.<sup>[1]</sup>

## Chemical and Physical Properties

**Fosigotifator**, also known as ABBV-CLS-7262, is an experimental drug under development by AbbVie and Calico Life Sciences.<sup>[2]</sup> It is being investigated for its potential to treat amyotrophic lateral sclerosis (ALS) and Vanishing White Matter (VWM) disease.<sup>[2][3]</sup>

Property	Value
IUPAC Name	[(2S)-1,4-Bis[[2-(4-chloro-3-fluorophenoxy)acetyl]amino]-2-bicyclo[2.2.2]octanyl]oxymethyl dihydrogen phosphate[2]
Molecular Formula	C25H27Cl2F2N2O9P[2]
Molar Mass	639.37 g·mol <sup>-1</sup> [2]
Appearance	Solid (assumed)
CAS Number	2415715-84-1[2]

## Personal Protective Equipment (PPE)

Although not classified as hazardous, the following PPE is recommended as a standard laboratory practice when handling **Fosigotifator** to minimize any potential risk.

PPE Category	Recommendation
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) should be worn.[4]
Eye Protection	Safety glasses with side shields or goggles are mandatory to protect against splashes.[4]
Skin and Body Protection	A standard laboratory coat should be worn.
Respiratory Protection	Not required under normal handling conditions in a well-ventilated area.[1][4]

## Handling and Storage

Operational Plan:

- Engineering Controls: Handle **Fosigotifator** in a well-ventilated laboratory. The use of a fume hood is recommended if there is a potential for generating dust or aerosols.[1][4]

- Handling Procedures: Avoid inhalation of dust and contact with skin and eyes.<sup>[1]</sup> Minimize dust generation during handling.
- Storage: Store in a cool, dry, and well-ventilated area. Keep containers tightly closed when not in use. For long-term storage, a supplier recommends -20°C under nitrogen.<sup>[5]</sup>

## Emergency Procedures

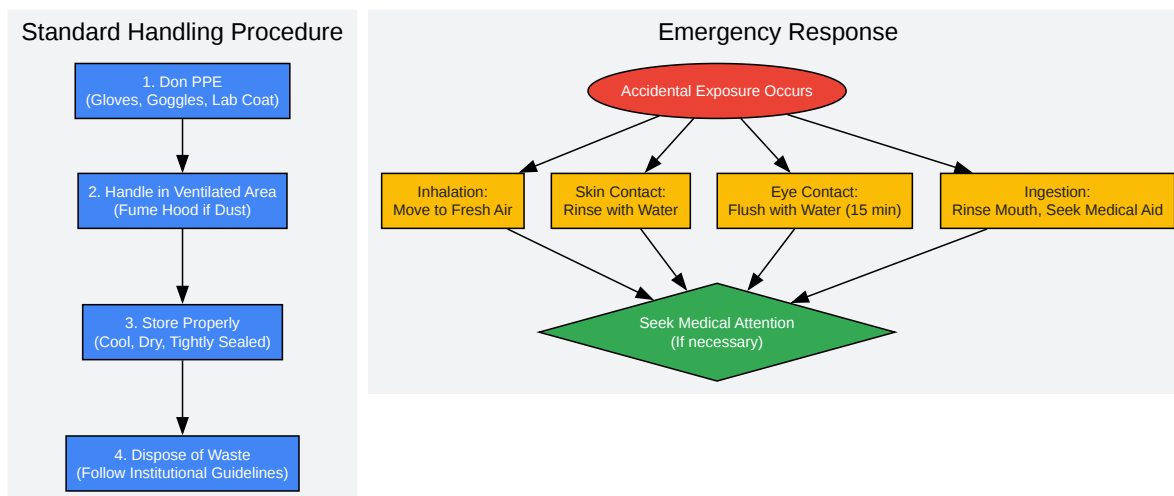
In the event of accidental exposure, follow these first-aid measures immediately.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide respiratory support. <sup>[1]</sup>
Skin Contact	Remove contaminated clothing and rinse the affected skin area thoroughly with water. <sup>[1]</sup>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. <sup>[1]</sup>
Ingestion	Wash out the mouth with water. Do not induce vomiting. Seek medical attention. <sup>[1]</sup>

## Visualized Workflow for Safe Handling and Emergency Response

The following diagram outlines the standard workflow for handling **Fosigotifator** and the appropriate response in case of an emergency.

## Fosigotifator Handling and Emergency Workflow



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A workflow for the safe handling and emergency response for **Fosigotifator**.

## Disposal Plan

As **Fosigotifator** is an investigational compound, all waste materials, including empty containers and contaminated PPE, should be disposed of in accordance with institutional and local regulations for chemical waste.

- Solid Waste: Collect solid waste in a designated, labeled container.
- Liquid Waste: If dissolved in a solvent, dispose of it as chemical solvent waste.
- Empty Containers: Rinse empty containers thoroughly before disposal or recycling, following institutional guidelines. Do not reuse empty containers.

Consult your institution's environmental health and safety (EHS) department for specific disposal protocols.

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